

(2-Bromo-4-chlorophenyl)methanol CAS number 143888-84-0 characterization

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Compound of Interest

Compound Name:	(2-Bromo-4-chlorophenyl)methanol
Cat. No.:	B583050

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Characterization of (2-Bromo-4-chlorophenyl)methanol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization of **(2-Bromo-4-chlorophenyl)methanol** (CAS Number: 143888-84-0), a key chemical intermediate. This document details its physicochemical properties, synthesis and purification protocols, and safety information.

Physicochemical Properties

(2-Bromo-4-chlorophenyl)methanol is a solid at room temperature.^{[1][2]} Key identifying information and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	143888-84-0	[1] [2]
Molecular Formula	C ₇ H ₆ BrClO	[1] [3]
Molecular Weight	221.48 g/mol	[4]
IUPAC Name	(2-Bromo-4-chlorophenyl)methanol	[3]
Synonyms	2-Bromo-4-chlorobenzyl alcohol	[5]
Physical Form	Solid	[1]
Purity	Typically ≥95%	[1] [4]
SMILES	OCc1ccc(Cl)cc1Br	[3]
InChI Key	LSBLTOOILFNPNO-UHFFFAOYSA-N	[2]

Synthesis and Purification

A common and effective method for the synthesis of **(2-Bromo-4-chlorophenyl)methanol** is the reduction of 2-Bromo-4-chlorobenzaldehyde.

Experimental Protocol: Synthesis

Reaction: Reduction of 2-Bromo-4-chlorobenzaldehyde

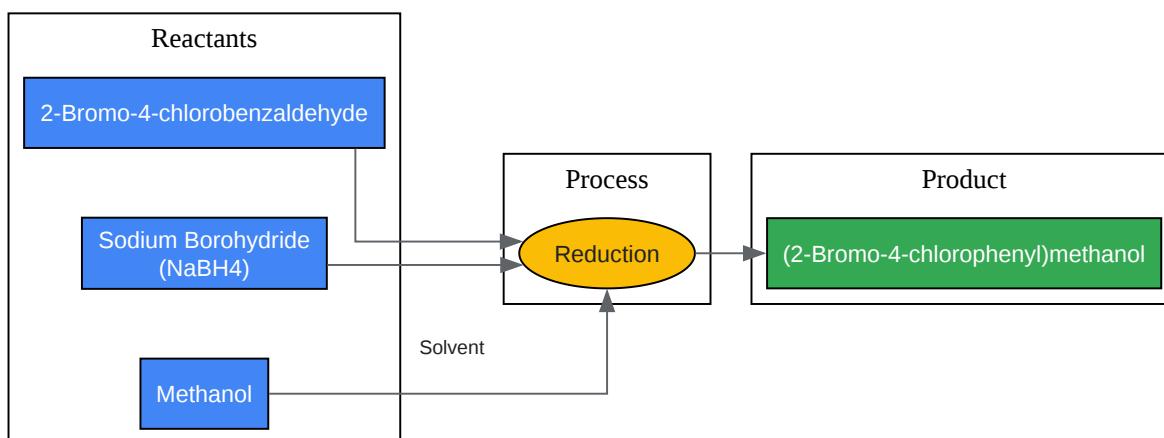
Reagents:

- 2-Bromo-4-chlorobenzaldehyde
- Methanol (MeOH)
- Sodium borohydride (NaBH₄)
- Water (H₂O)

- Ethyl acetate

Procedure:

- In a flask suitable for the reaction scale, dissolve 2-Bromo-4-chlorobenzaldehyde (1.0 eq) in methanol under an inert atmosphere (e.g., argon).
- Cool the solution in an ice bath.
- Slowly add sodium borohydride (0.5 eq) portion-wise to the cooled and stirred solution.
- Continue stirring the reaction mixture in the ice bath for 1 hour.
- After 1 hour, add water to the reaction mixture.
- Remove the methanol from the mixture under reduced pressure.
- Extract the aqueous phase three times with ethyl acetate.
- Combine the organic layers.
- Dry the combined organic phase over a suitable drying agent (e.g., magnesium sulfate), filter, and concentrate under vacuum to yield the crude product.[\[6\]](#)



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Caption: Synthesis of **(2-Bromo-4-chlorophenyl)methanol**.

Experimental Protocol: Purification

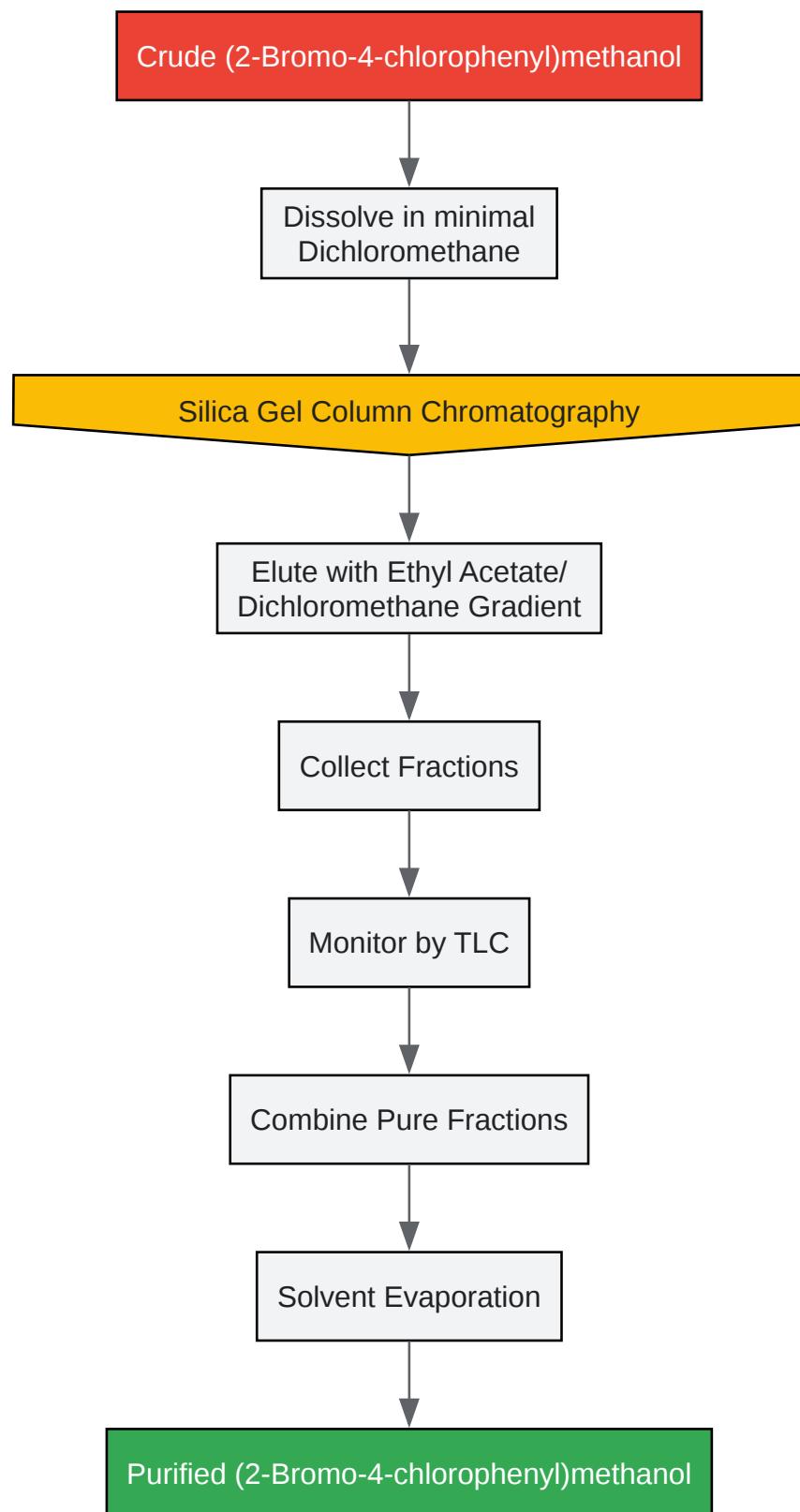
The crude **(2-Bromo-4-chlorophenyl)methanol** can be purified by silica gel column chromatography.

Materials:

- Crude **(2-Bromo-4-chlorophenyl)methanol**
- Silica gel
- Ethyl acetate
- Dichloromethane

Procedure:

- Prepare a silica gel column using a suitable slurry packing method.
- Dissolve the crude product in a minimal amount of dichloromethane.
- Load the dissolved sample onto the column.
- Elute the column with a gradient of ethyl acetate in dichloromethane (e.g., starting with a low percentage of ethyl acetate and gradually increasing the polarity). A typical eluent ratio can range from 20:80 to 1:1 ethyl acetate:dichloromethane.^[7]
- Collect fractions and monitor by thin-layer chromatography (TLC).
- Combine the fractions containing the pure product and remove the solvent under reduced pressure to obtain the purified solid.^[7]



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Caption: Purification workflow for **(2-Bromo-4-chlorophenyl)methanol**.

Spectroscopic Characterization

While specific, verified spectra for **(2-Bromo-4-chlorophenyl)methanol** are not readily available in public databases, data for structurally similar compounds can provide an indication of the expected spectral features. For instance, the ^1H and ^{13}C NMR spectra of 2-bromo-4-chlorophenol show characteristic aromatic signals.^[1] Similarly, IR spectra of related brominated and chlorinated aromatic compounds exhibit distinct peaks corresponding to C-H, C=C, C-Br, and C-Cl bond vibrations.

Applications in Research and Development

(2-Bromo-4-chlorophenyl)methanol serves as a valuable intermediate in organic synthesis. It is a precursor for the synthesis of 2-Bromo-4-chlorobenzaldehyde through oxidation.^[7] Halogenated aromatic compounds are prevalent in medicinal chemistry, and this compound's structure makes it a candidate for the synthesis of novel bioactive molecules. For example, Schiff base derivatives of related bromo- and chloro-substituted anilines have been synthesized and evaluated for their antimicrobial and antioxidant activities.^[4]

Safety and Handling

It is crucial to handle **(2-Bromo-4-chlorophenyl)methanol** in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Avoid inhalation of dust and contact with skin and eyes. Store in a tightly sealed container in a dry, cool place. For detailed safety information, refer to the supplier's Safety Data Sheet (SDS).

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